

# In-Depth Technical Guide: Physicochemical Properties of 2-(tributylstannyl)oxazole

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Compound of Interest		
Compound Name:	2-(TributyIstannyl)oxazole	
Cat. No.:	B129791	Get Quote

This guide provides the core physicochemical properties of **2-(tributyIstannyl)oxazole**, a key reagent in organic synthesis. The data presented is essential for researchers, scientists, and professionals involved in drug development and chemical synthesis, particularly in reactions such as Stille cross-coupling.

## **Physicochemical Data**

The fundamental molecular properties of **2-(tributyIstannyI)oxazole** are summarized below. These values are critical for reaction planning, stoichiometric calculations, and analytical characterization.



Property	Value	References
Molecular Formula	C15H29NOSn	[1][2][3][4][5]
Molecular Weight	358.09 g/mol	[1]
358.11 g/mol	[2][3][5]	
358.0979 g/mol	[4]	_
CAS Number	145214-05-7	[1][2][3][4]
Alternate Names	Tributyl(1,3-oxazol-2- yl)stannane	[1][3][5]
2-(Tributylstannanyl)-1,3- oxazole	[2][5]	
2-(Tributylstannyl)-1,3-oxazole	[3][5]	_

## **Experimental Data and Applications**

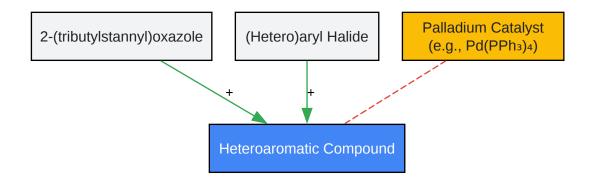
**2-(tributyIstannyl)oxazole** is primarily utilized as a synthetic building block in organic chemistry.[2][3] Its main application is as a reactant in Stille-Migita cross-coupling reactions to prepare various heteroaromatic compounds.[2][6][7] For instance, it can be reacted with (hetero)aryl halides in the presence of a palladium catalyst to form new carbon-carbon bonds. [2][6][7]

A specific experimental application includes the synthesis of ethyl 2-[3-(1,3-oxazol-2-yl)-1H-indazol-1-yl]acetate. This is achieved by reacting **2-(tributylstannyl)oxazole** with 3-iodoindazole, using Pd(PPh<sub>3</sub>)<sub>4</sub> as a catalyst.[2][6][7]

## **Logical Relationship: Synthesis Application**

The following diagram illustrates the role of **2-(tributyIstannyI)oxazole** in a typical Stille cross-coupling reaction.





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Stille cross-coupling reaction workflow.

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